

Decomposition temperature of Barium nitrite monohydrate

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Compound of Interest

Compound Name: Barium nitrite

Cat. No.: B1141920

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Technical Support Center: Barium Nitrite Monohydrate

This technical support guide provides detailed information on the thermal decomposition of **barium nitrite** monohydrate, offering troubleshooting advice and frequently asked questions for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: At what temperature does **barium nitrite** monohydrate decompose?

A1: The decomposition of **barium nitrite** monohydrate is a two-step process. The first event is dehydration, where it loses its water of hydration at approximately 100-115°C.^{[1][2]} The resulting anhydrous **barium nitrite** then melts and decomposes at a higher temperature, around 217°C.^{[1][2][3][4]}

Q2: My experimental decomposition temperature is significantly different from the reported values. What could be the cause?

A2: Discrepancies in decomposition temperatures can arise from several factors:

- **Heating Rate:** The rate at which the sample is heated can influence the observed decomposition temperature. Faster heating rates can lead to a higher apparent decomposition temperature.

- Atmosphere: The composition of the atmosphere (e.g., inert gas like nitrogen vs. reactive gas like air) can affect the decomposition pathway and byproducts.[5]
- Sample Purity: Impurities in the sample can alter its thermal stability.
- Instrument Calibration: Ensure that the thermal analysis instrument (e.g., TGA, DSC) is properly calibrated.

Q3: What are the expected decomposition products of **barium nitrite** monohydrate?

A3: The thermal decomposition of **barium nitrite** can be complex. Initially, water is lost during dehydration. The subsequent decomposition of the anhydrous salt is expected to yield barium oxide (BaO) and various nitrogen oxides (NOx).[5] Notably, the decomposition of **barium nitrite** is characterized by the production of comparatively large amounts of nitrogen gas.[5]

Q4: How can I distinguish between the loss of water (dehydration) and the actual decomposition of the nitrite compound?

A4: Thermogravimetric Analysis (TGA) is an excellent technique for this purpose. The TGA curve will show a distinct weight loss step corresponding to the loss of the water molecule around 100-115°C. A second, more significant weight loss will occur at the higher decomposition temperature of the anhydrous salt.

Q5: What are the critical safety precautions when handling **barium nitrite** monohydrate?

A5: **Barium nitrite** monohydrate is toxic if swallowed or inhaled and can cause serious eye irritation.[6] It is also an oxidizer and may intensify fire. Always handle this compound in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[7] Keep it away from combustible materials.

Data Presentation

Property	Value	Citations
Dehydration Temperature	~100 - 115 °C	[1][2]
Decomposition Temperature	217 °C (for the anhydrous salt)	[1][3][4]
Molecular Formula	Ba(NO ₂) ₂ ·H ₂ O	[2]
Molar Mass	247.35 g/mol	[2]
Appearance	Yellowish crystalline solid	[2]

Experimental Protocols

Determining Decomposition Temperature using Thermogravimetric Analysis (TGA)

This protocol provides a general method for determining the decomposition temperature of **barium nitrite** monohydrate.

Objective: To identify the dehydration and decomposition temperatures of **barium nitrite** monohydrate by measuring mass changes as a function of temperature.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Microbalance
- Sample pans (e.g., alumina, platinum)
- Inert gas supply (e.g., high-purity nitrogen)

Procedure:

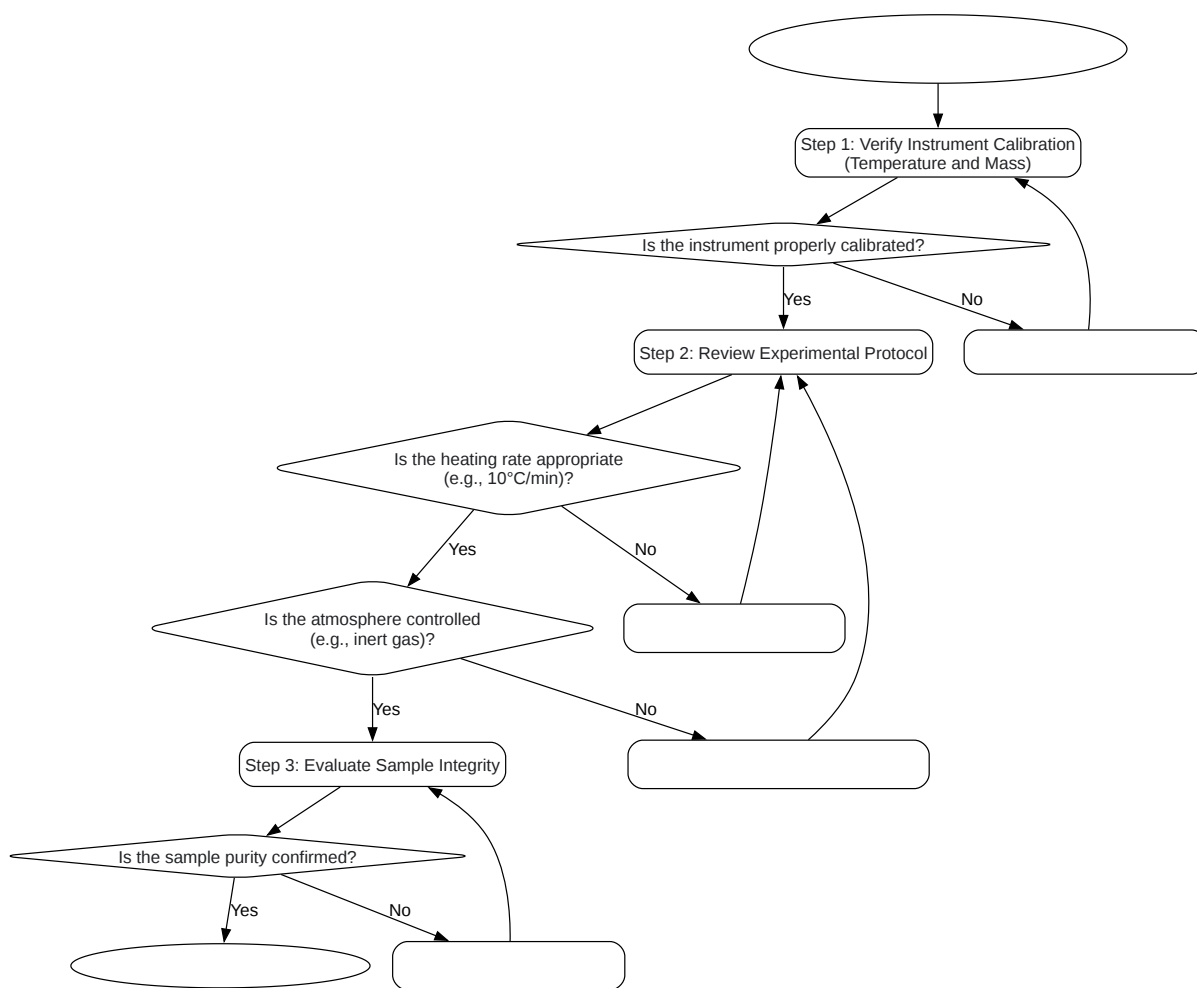
- Instrument Calibration: Ensure the TGA's temperature and mass sensors are calibrated according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh 5-10 mg of **barium nitrite** monohydrate into a clean TGA sample pan.

- Experimental Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to provide a controlled atmosphere.
- Heating Program:
 - Equilibrate the sample at a starting temperature of 30°C.
 - Heat the sample at a constant rate (e.g., 10°C/min) to a final temperature of approximately 300°C. This temperature is well above the expected decomposition point.
- Data Analysis:
 - Record the mass of the sample as a function of temperature.
 - The resulting TGA thermogram will show percentage weight loss on the y-axis versus temperature on the x-axis.
 - Identify the onset temperature of the first weight loss step, which corresponds to the dehydration of the monohydrate.
 - Identify the onset temperature of the second major weight loss step, which corresponds to the decomposition of the anhydrous **barium nitrite**.

Mandatory Visualization

Troubleshooting Experimental Decomposition Temperature Results

The following flowchart provides a logical workflow for troubleshooting unexpected or inconsistent results when determining the decomposition temperature of **barium nitrite** monohydrate.



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